

Unraveling the Identity of "M 25": A Multifaceted Term in the Scientific Domain

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Compound of Interest

Compound Name: M 25

Cat. No.: B1150227

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The designation "**M 25**" does not refer to a single, universally recognized chemical entity. Instead, it is a label used across various scientific and pharmaceutical fields to denote a range of distinct substances, from pharmaceutical drugs and biological molecules to elemental forms and advanced nanomaterials. Without further specificity, a comprehensive technical guide on the "chemical structure of **M 25**" is not feasible.

This guide aims to provide an overview of the different chemical structures and contexts associated with the "**M 25**" identifier to assist researchers, scientists, and drug development professionals in clarifying the specific compound of interest.

Pharmaceutical Formulations

In the pharmaceutical industry, "**M 25**" is a common imprint on various medications, where the number typically signifies a 25 mg dosage. The active pharmaceutical ingredients (APIs) in these formulations are chemically distinct.

- Amphetamine and Dextroamphetamine: A combination of central nervous system stimulants used to treat ADHD and narcolepsy. The "**M 25**" imprint is found on 25 mg extended-release capsules[1].
- Aspirin and Dipyridamole: A combination drug where "**M 25**" can refer to a formulation containing 25 mg of aspirin and 200 mg of extended-release dipyridamole, used for stroke prophylaxis[2].

- Meclizine Hydrochloride: An antihistamine used to treat vertigo, motion sickness, and nausea. A 25 mg chewable tablet is imprinted with "**M 25**"^[3].
- Imipramine (Tofranil): A tricyclic antidepressant, with 25 mg tablets bearing the "**M 25**" mark^[4].
- Metoprolol and Olmesartan (Olmesar **M 25**): A combination antihypertensive medication containing 25 mg of metoprolol and 20 mg of olmesartan^[5].

Biochemical and Biological Entities

In the fields of biochemistry and molecular biology, "**M 25**" is used as a descriptor for specific proteins and enzymes.

- CTX-M-25: A novel extended-spectrum β -lactamase enzyme. These enzymes confer bacterial resistance to β -lactam antibiotics. The "25" in its name is part of a classification system for this family of enzymes^[6].
- **Zea m 25**: An allergenic protein, specifically a thioredoxin, found in maize (*Zea mays*)^[7]. The nomenclature is standard for allergens, where the first part indicates the genus and species of the source.
- CFI(m)25: The 25-kilodalton (kDa) subunit of the human Cleavage Factor Im. This protein is involved in the 3' processing of pre-messenger RNA (pre-mRNA)^[8].

Inorganic and Materials Chemistry

In the context of inorganic chemistry and materials science, "**M 25**" can refer to an element, an isotope, or a class of nanomaterials.

- Manganese (Mn): The chemical element with the atomic number 25. It is a transition metal with various industrial and biological roles^[9]^[10]^[11].
- Magnesium-25 (^{25}Mg): A stable isotope of the element magnesium, containing 12 protons and 13 neutrons^[12].
- M_{25} Nanoclusters: A class of atomically precise metal nanoclusters with a core of 25 metal atoms, often protected by a ligand shell. Examples include gold ($[\text{Au}_{25}(\text{SR})_{18}]^-$) and silver

($[\text{Ag}_{25}(\text{SR})_{18}]^-$) nanoclusters, where 'SR' represents a thiolate ligand. These materials are of interest for their unique electronic and optical properties[13][14][15].

Other Contexts

The "**M 25**" designation has also been used in specific research contexts, such as in a study on drug-delivery systems where "M-25" referred to particles with a 25% diltiazem content[16]. Additionally, "**M 25**" has been identified as a Smoothened (Smo) receptor antagonist in a commercial product listing, though detailed chemical information is not readily available in the provided search results[17].

To proceed with a detailed technical guide, it is imperative to identify the specific "**M 25**" compound of interest. The chemical structure, properties, experimental protocols, and associated signaling pathways are entirely dependent on which of these diverse substances is being referenced. Researchers and professionals are encouraged to provide additional context or a more specific name to enable a focused and accurate technical summary.

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